

solubility of calcium azide in organic solvents

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Compound of Interest

Compound Name: Calcium azide

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An In-Depth Technical Guide to the Solubility of **Calcium Azide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium azide** in various organic solvents. An understanding of its solubility is crucial for applications in the synthesis of energetic materials, as a precursor in "click chemistry," and in the development of novel compounds for pharmaceutical research. This document collates available quantitative solubility data, presents detailed experimental methodologies for its determination, and visualizes the procedural workflow.

Physicochemical Properties of Calcium Azide

Calcium azide, with the chemical formula $\text{Ca}(\text{N}_3)_2$, is a colorless, rhombic crystalline solid. It is an inorganic salt known for its energetic properties and sensitivity to shock and heat. Key physicochemical properties are summarized below:

- Molecular Formula: $\text{Ca}(\text{N}_3)_2$
- Molar Mass: 124.12 g/mol
- Appearance: Colorless rhombic crystals
- Melting Point: 100 °C (decomposes at 150 °C)

- Key Applications: Synthesis of energetic materials, precursor for organic synthesis via click chemistry.^[1]

Due to its potentially explosive nature, handling **calcium azide** requires stringent safety protocols.

Quantitative Solubility Data

The solubility of **calcium azide** in organic solvents is generally limited. The available quantitative data is summarized in the table below. It is important to note that for many organic solvents, **calcium azide** is considered insoluble.

Solvent	Temperature (°C)	Solubility (g / 100 g of solvent)	Reference
Ethanol	16	0.211	^[2]
Acetone	Not specified	Insoluble	^[2]
Diethyl Ether	Not specified	Insoluble	^[2]

Qualitative assessments describe **calcium azide** as "slightly soluble" in ethanol and "insoluble" in ether and acetone.^{[3][4]} For applications requiring enhanced azide ion mobility, polar aprotic solvents such as DMF and DMSO have been suggested, although quantitative data is not readily available.^[1]

Experimental Protocols for Solubility Determination

A precise determination of **calcium azide** solubility in a specific organic solvent is critical for many research and development applications. The following is a detailed experimental protocol adapted from established methods for inorganic salts. The gravimetric method is presented here due to its reliability and directness.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of **calcium azide**, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials and Equipment:

- **Calcium azide** ($\text{Ca}(\text{N}_3)_2$)
- Anhydrous organic solvent of interest
- Thermostatically controlled shaker or water bath
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flasks and pipettes (Class A)
- Syringe filters (0.2 μm , compatible with the solvent)
- Drying oven
- Desiccator
- Appropriate personal protective equipment (safety glasses, gloves, lab coat)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **calcium azide** to a known volume of the organic solvent in a sealed, screw-cap vial. The presence of undissolved solid is crucial to ensure the solution is saturated.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the excess solid to settle.

- Carefully withdraw a precise volume (e.g., 10.00 mL) of the supernatant using a volumetric pipette. It is important to avoid disturbing the settled solid.
- Immediately filter the withdrawn aliquot through a syringe filter into a pre-weighed, dry evaporating dish. This step removes any suspended microcrystals.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish in a well-ventilated fume hood to allow the solvent to evaporate. Gentle heating in a drying oven at a temperature well below the decomposition temperature of **calcium azide** (150 °C) can accelerate this process.
 - Once the solvent has completely evaporated, transfer the evaporating dish to a desiccator to cool to room temperature.
 - Weigh the evaporating dish with the dried **calcium azide** residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - The solubility (S) is calculated using the following formula:
$$S \text{ (g / 100 g of solvent)} = [(\text{mass of dish + residue}) - (\text{mass of empty dish})] / (\text{volume of aliquot} \times \text{density of solvent}) \times 100$$

Safety Precautions:

- All manipulations involving **calcium azide** should be conducted in a well-ventilated fume hood.
- Avoid friction, grinding, and impact, as **calcium azide** is shock-sensitive.
- Use appropriate personal protective equipment at all times.
- Dispose of **calcium azide** waste according to established safety protocols for energetic materials.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **calcium azide**.



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Caption: Workflow for Gravimetric Solubility Determination.

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